Fmoc-L-beta-homoproline: A Comprehensive Technical Guide for Advanced Peptide Synthesis

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Compound of Interest

Compound Name:	*Fmoc-L-beta-homoproline*
CAS No.:	*193693-60-6*
Cat. No.:	*B557515*

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Foreword: The Strategic Advantage of Non-canonical Amino Acids in Peptide Therapeutics

In the landscape of modern drug discovery, peptides represent a rapidly expanding frontier, offering high specificity and biological activity. However, their therapeutic potential is often hampered by metabolic instability and conformational ambiguity. The strategic incorporation of non-canonical amino acids, such as L-beta-homoproline, into peptide backbones has emerged as a powerful tool to overcome these limitations. This guide provides an in-depth technical overview of N-α-**Fmoc-L-beta-homoproline**, a key building block for synthesizing peptides with enhanced structural and pharmacological properties. We will delve into its fundamental characteristics, analytical validation, and field-proven protocols for its application in solid-phase peptide synthesis (SPPS), offering researchers and drug development professionals the foundational knowledge to leverage this unique amino acid in their synthetic endeavors.

Core Molecular and Physical Properties

Fmoc-L-beta-homoproline, systematically named (S)-2-(1-(9H-fluoren-9-yl)methoxycarbonyl)pyrrolidin-2-yl)acetic acid, is a proline analogue with an additional

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methylene group in its backbone. This seemingly minor modification has profound implications for the conformational behavior of peptides into which it is incorporated.

Table 1: Physicochemical Properties of **Fmoc-L-beta-homoproline**

Property	Value	Source(s)
Chemical Formula	$C_{21}H_{21}NO_4$	[1][2][3][4]
Molecular Weight	351.4 g/mol	[1][2][3][4]
CAS Number	193693-60-6	[1][2][3][4]
Appearance	White to off-white powder	[2]
Purity	Typically ≥95% by HPLC	[1][2][3][4]
Storage Conditions	0-8 °C, protect from moisture	[2][3]

Scientific Rationale and Applications

The incorporation of **Fmoc-L-beta-homoproline** into a peptide sequence is a deliberate design choice aimed at modulating its biological and physical properties.

Enhancing Metabolic Stability

Peptides composed of natural L-alpha-amino acids are susceptible to rapid degradation by proteases in vivo. The presence of a beta-amino acid, such as beta-homoproline, introduces a non-natural linkage in the peptide backbone. This modification renders the adjacent peptide bonds resistant to cleavage by most endogenous proteases, thereby significantly extending the peptide's circulatory half-life.[5]

Inducing Stable Secondary Structures

The pyrrolidine ring of proline introduces a rigid kink in the peptide backbone, often disrupting alpha-helical structures and favoring turns.[6] Beta-proline oligomers have been shown to form stable, predictable secondary structures, including left-handed helices with cis-peptide bonds and right-handed helices with trans-peptide bonds.[7][8] This conformational pre-organization can be exploited to design peptides with well-defined three-dimensional structures, which is

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crucial for high-affinity receptor binding. The constrained nature of beta-homoproline can stabilize specific turn conformations, which are often critical for biological activity.

Applications in Drug Development and Neuroscience

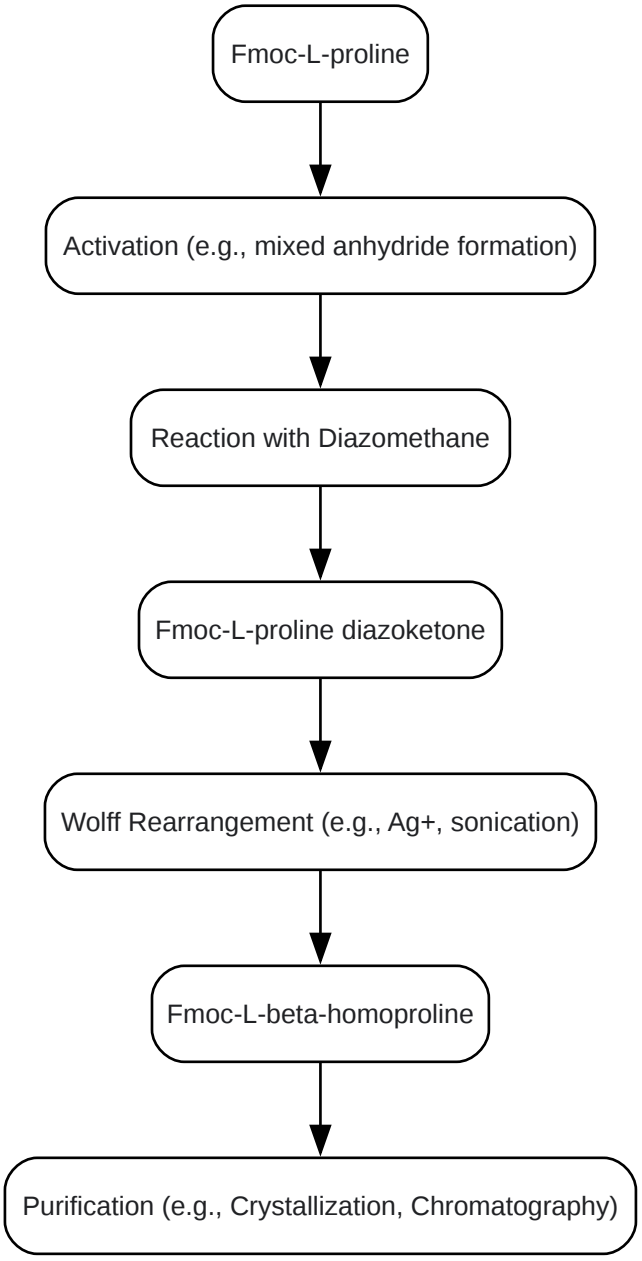
The enhanced stability and structural definition imparted by **Fmoc-L-beta-homoproline** make it a valuable building block in the development of peptide-based therapeutics.[2] Its use can lead to improved pharmacokinetic profiles and increased efficacy of peptide drugs.[2] Furthermore, in neuroscience research, peptides containing beta-homoproline are utilized to study peptide-receptor interactions within the nervous system, aiding in the development of novel treatments for neurological disorders.

Synthesis and Purification of **Fmoc-L-beta-homoproline**

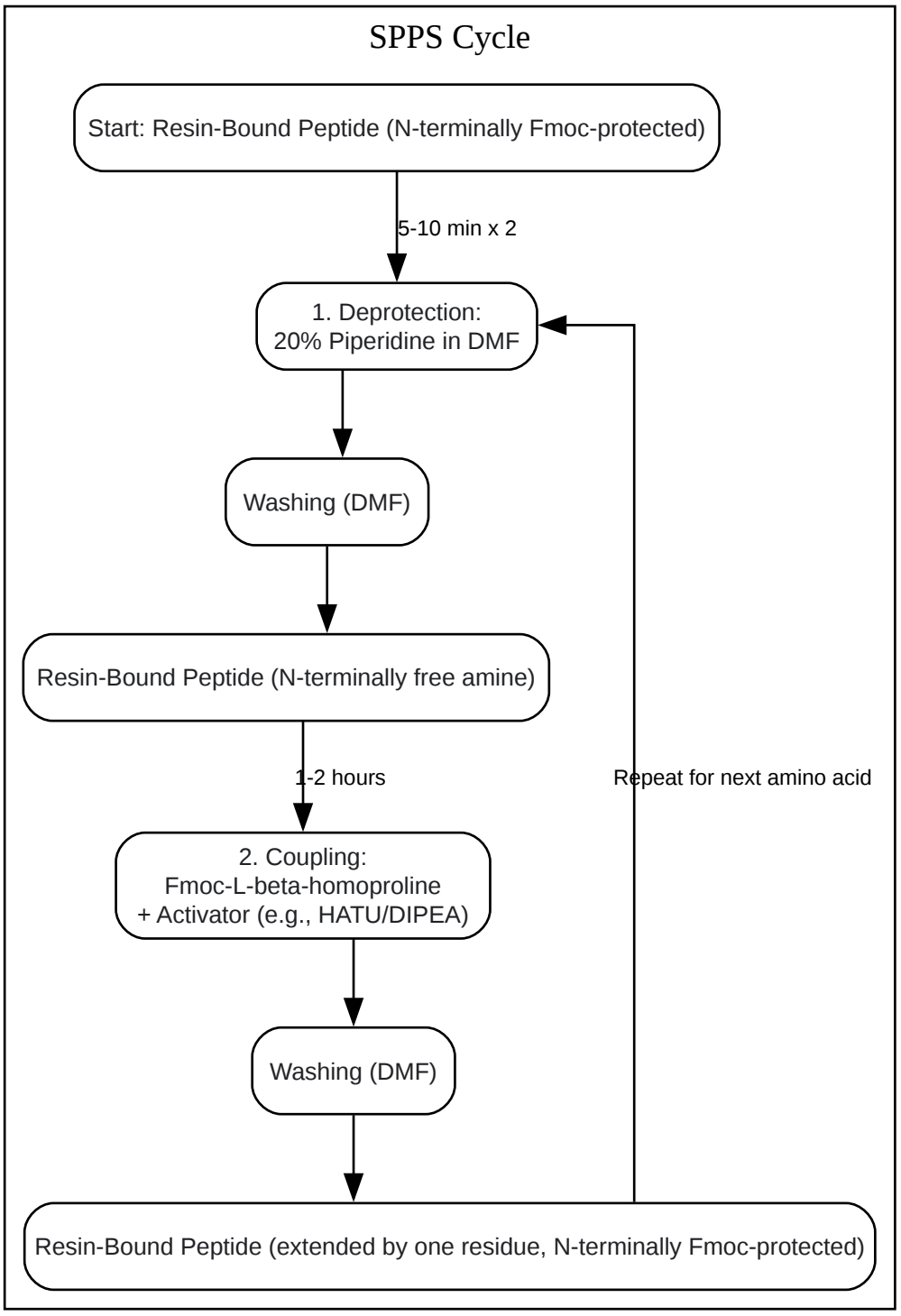
While commercially available, understanding the synthesis of **Fmoc-L-beta-homoproline** provides insight into potential impurities. A common synthetic approach involves the Wolff rearrangement of an Fmoc-protected alpha-amino acid diazoketone, which proceeds with minimal racemization.

Diagram 1: Generalized Synthesis Workflow

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